

Altiratinib in vivo pharmacokinetics

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Compound Focus: Altiratinib

CAS No.: 1345847-93-9

Cat. No.: S549079

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Available Quantitative In Vivo Data

The table below summarizes the key in vivo findings from animal studies, which should be interpreted with the understanding that they may not directly predict human outcomes.

Parameter	Reported Value/Outcome	Experimental Context
Dosing Route	Oral (gavage) [1]	Preclinical mouse models
Common Dosage	10 mg/kg and 30 mg/kg [2]	Preclinical mouse models
Dosing Frequency	Twice daily [1]	Preclinical mouse models
MET Phosphorylation Inhibition	>95% inhibition over 24 hours (30 mg/kg); 73% inhibition at 24 hours (10 mg/kg) [2]	MKN-45 xenograft mouse model
Blood-Brain Barrier Penetration	Brain-to-plasma ratio of 0.23 [2]	Systemic dosing in mouse models
Key In Vivo Efficacy	Increased survival; inhibited tumor growth, invasion, and angiogenesis; reduced TIE2+ stromal cells [2] [3]	U87 glioma and PyMT mammary tumor mouse models

Detailed Experimental Protocols

Here are the methodologies for key in vivo experiments, as detailed in the search results.

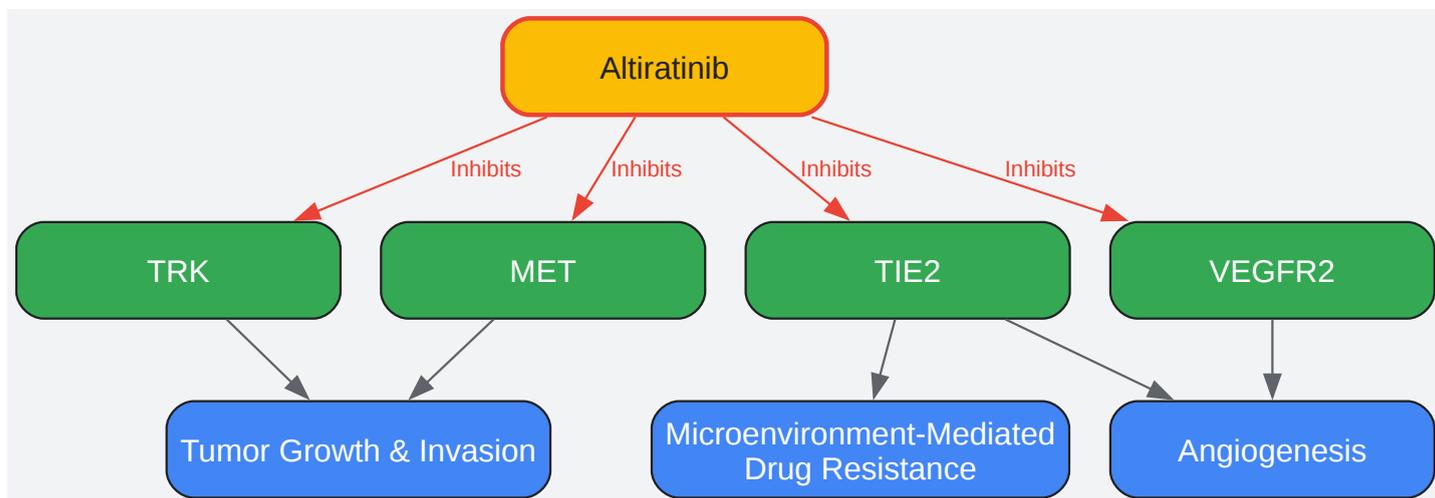
In Vivo Efficacy and Pharmacokinetic Modeling

This protocol describes the setup for evaluating **Altiratinib**'s antitumor effects and its impact on key biomarkers [1].

- **Animal Models:** Female nude mice (4-6 weeks old), strictly inbred.
- **Tumor Implantation:** Human glioblastoma stem cells (GSC11 or GSC17 lines) were implanted intracranially.
 - GSC11: 5×10^5 cells
 - GSC17: 5×10^4 cells
- **Dosing Formulation:** **Altiratinib** was administered via oral gavage. The control vehicle was 0.4% HPMC (Hydroxypropyl methylcellulose) [1].
- **Treatment Schedule:**
 - **Altiratinib:** 10 mg/kg, administered twice daily.
 - **Bevacizumab** (for combination therapy): 10 mg/kg, administered intraperitoneally twice per week.
 - Treatment began 4 days after tumor cell implantation.
- **Endpoint Analysis:**
 - **Tumor Volume:** Measured at the end of the treatment period.
 - **Survival:** Monitored and recorded for the GSC17 xenograft model.
 - **Biomarker Analysis:** Tumor tissues were analyzed for microvessel density and infiltration of TIE2-expressing monocytes.

Mechanism of Action and Signaling Pathways

Altiratinib is a multi-targeted kinase inhibitor. The diagram below illustrates its primary targets and the biological processes it affects based on its mechanism of action [3].



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Altiratinib's balanced inhibition of MET, TIE2, VEGFR2, and TRK kinases impacts multiple cancer hallmarks [3].

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References

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2. Altiratinib | Trk receptor inhibitor | Mechanism | Concentration [selleckchem.com]
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